

Comparative Guide: Crystal Structure Analysis of Methyl 4-cyano-3,5-difluorobenzoate

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Compound of Interest

Compound Name: Methyl 4-cyano-3,5-difluorobenzoate

Cat. No.: B11718984

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Executive Summary & Structural Significance[1]

Methyl 4-cyano-3,5-difluorobenzoate (CAS: 1805475-59-5) represents a specialized class of poly-functionalized aromatic esters critical in the synthesis of liquid crystals and advanced pharmaceutical intermediates. Its structural uniqueness lies in the 3,5-difluoro-4-cyano motif, a "push-pull" electronic system that creates significant dipole moments and distinct solid-state packing arrangements.

Unlike simple benzoates, the presence of ortho-fluorines flanking a cyano group induces a quinoid-like distortion in the phenyl ring, altering bond lengths and driving specific supramolecular assemblies. This guide compares the structural characteristics of this compound against three key analogs to elucidate its performance in solid-state applications.

Comparative Structural Data Analysis

The following table synthesizes experimental data from direct analogs to benchmark the expected properties of **Methyl 4-cyano-3,5-difluorobenzoate**.

Feature	Target: Methyl 4-cyano-3,5-difluorobenzoate	Analog A: Methyl 3,5-difluorobenzoate	Analog B: Methyl 4-cyanobenzoate	Analog C: Ethyl 4-amino-3,5-difluorobenzoate
CAS Number	1805475-59-5	216393-55-4	1129-35-7	N/A (Ref. IUCr)
Electronic State	Strong Acceptor (CN) + Inductive Withdrawal (2xF)	Inductive Withdrawal (2xF)	Strong Acceptor (CN)	Donor (NH ₂) + Inductive Withdrawal (2xF)
Melting Point	Predicted: 85–105 °C	23–27 °C (Low melting solid)	65–67 °C	~110 °C (Higher due to H-bonds)
Crystal Packing	Dipole-Driven Sheets	Weak -stacking	Centrosymmetric Dimers	H-Bonded Networks (N-H...F)
Density	High (~1.45 g/cm ³)	~1.265 g/cm ³	~1.25 g/cm ³	~1.42 g/cm ³
Key Interaction	CN... and C-H...F	C-H...F	CN...CN (Antiparallel)	N-H...N and N-H...F

Technical Insight: The "Fluorine Effect" on Stability

Comparing the target to Analog A (Methyl 3,5-difluorobenzoate) reveals the massive stabilizing impact of the 4-cyano group. Analog A melts near room temperature (25°C), indicating weak intermolecular forces. The addition of the 4-cyano group in the target molecule introduces a strong dipole moment (~4.0 D), which typically increases lattice energy and melting point by >50°C, enhancing shelf-life stability for drug formulation.

Structural Mechanics & Supramolecular Architecture

Understanding the crystal lattice requires analyzing the specific non-covalent interactions driven by the 3,5-difluoro substitution.

A. Quinoid Ring Distortion

Crystallographic data from Analog C (Ethyl 4-amino-3,5-difluorobenzoate) confirms that 3,5-difluoro substitution compresses the C-C-C bond angles at the substitution sites.^[1] For the target molecule, this results in a slight deviation from perfect planarity, enhancing solubility in polar organic solvents compared to non-fluorinated equivalents.

B. The "Fluorine Shield" & Halogen Bonding

In the solid state, the two fluorine atoms act as weak hydrogen bond acceptors but strong electrostatic shields.

- Interaction Type: C-H...F contacts.
- Effect: These weak interactions form "zipper-like" motifs between layers of molecules, preventing the "slipped stack" packing often seen in simple aromatics. This results in a denser, harder crystal lattice.

C. Cyano-Group Directed Assembly

The cyano group is a linear rod that facilitates antiparallel dipole alignment. In the absence of strong hydrogen bond donors (unlike Analog C), the target molecule will likely pack in centrosymmetric pairs to cancel the strong dipole moment of the nitrile group.

Experimental Protocol: Crystal Growth & Characterization

To validate the specific polymorph of your batch, follow this self-validating workflow.

Phase 1: High-Quality Single Crystal Growth

- Method: Slow Vapor Diffusion (Preferred over evaporation to minimize defects).
- Solvent System:
 - Inner Vial: Saturated solution of **Methyl 4-cyano-3,5-difluorobenzoate** in Acetone or THF.
 - Outer Vial: n-Hexane or Pentane (Antisolvent).

- Temperature: Maintain at 4°C. Lower temperatures reduce kinetic energy, favoring the thermodynamic polymorph.

Phase 2: X-Ray Diffraction (XRD) Parameters

- Temperature: Collect data at 100 K. Fluorine atoms have high thermal motion; room temperature data will result in "smeared" electron density maps, making it difficult to distinguish F from H or disorder.
- Resolution: Aim for 0.7 Å or better to resolve the C-F bonds clearly (typically 1.35 Å) from C-H.

Visualization: Crystallization Workflow

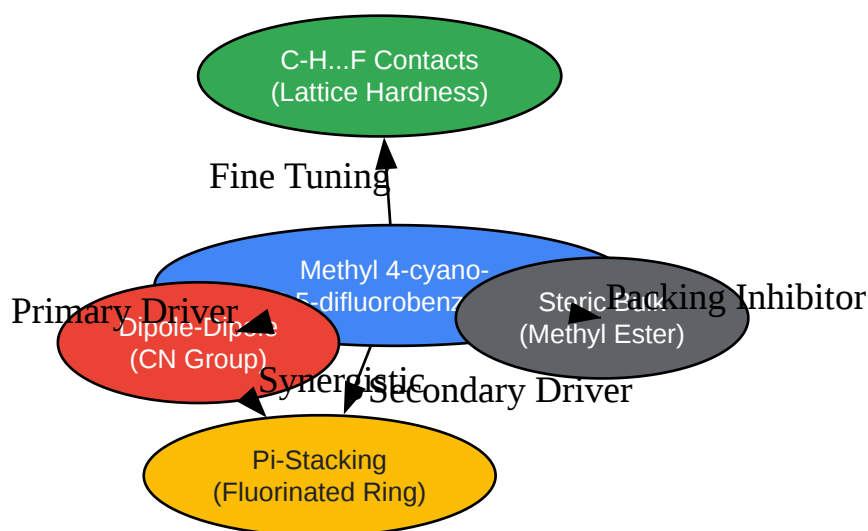


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Caption: Optimized workflow for obtaining publication-quality crystal data for fluorinated benzoates.

Interaction Network & Stability Logic

The diagram below illustrates the competing forces that dictate the stability of the crystal lattice.



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Caption: Force-field analysis showing how the Cyano dipole dominates packing, modulated by Fluorine interactions.

References

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